

Technical Guide: Quantum Chemical Profiling of (R)-2-aminodec-9-enoic Acid

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Compound of Interest

Compound Name: (R)-2-aminodec-9-enoic acid

Cat. No.: B14772561

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Executive Summary

(R)-2-aminodec-9-enoic acid (often denoted in stapling nomenclature relative to its tether length) presents unique computational challenges due to the high flexibility of its C8-alkenyl side chain. Accurate modeling requires a departure from standard "single-conformer" approaches. This guide mandates a multi-stage workflow: exhaustive conformational sampling via semi-empirical dynamics, followed by high-level Density Functional Theory (DFT) for electronic properties, pKa prediction, and chiroptical verification (ECD).

Molecular Profile & Structural Significance[1][2]

The molecule consists of an

-amino acid backbone with a hydrophobic side chain terminating in a vinyl group ().

- Stereochemistry: The (R)-configuration at the

-carbon is critical for inducing specific helical screw senses when incorporated into peptides.

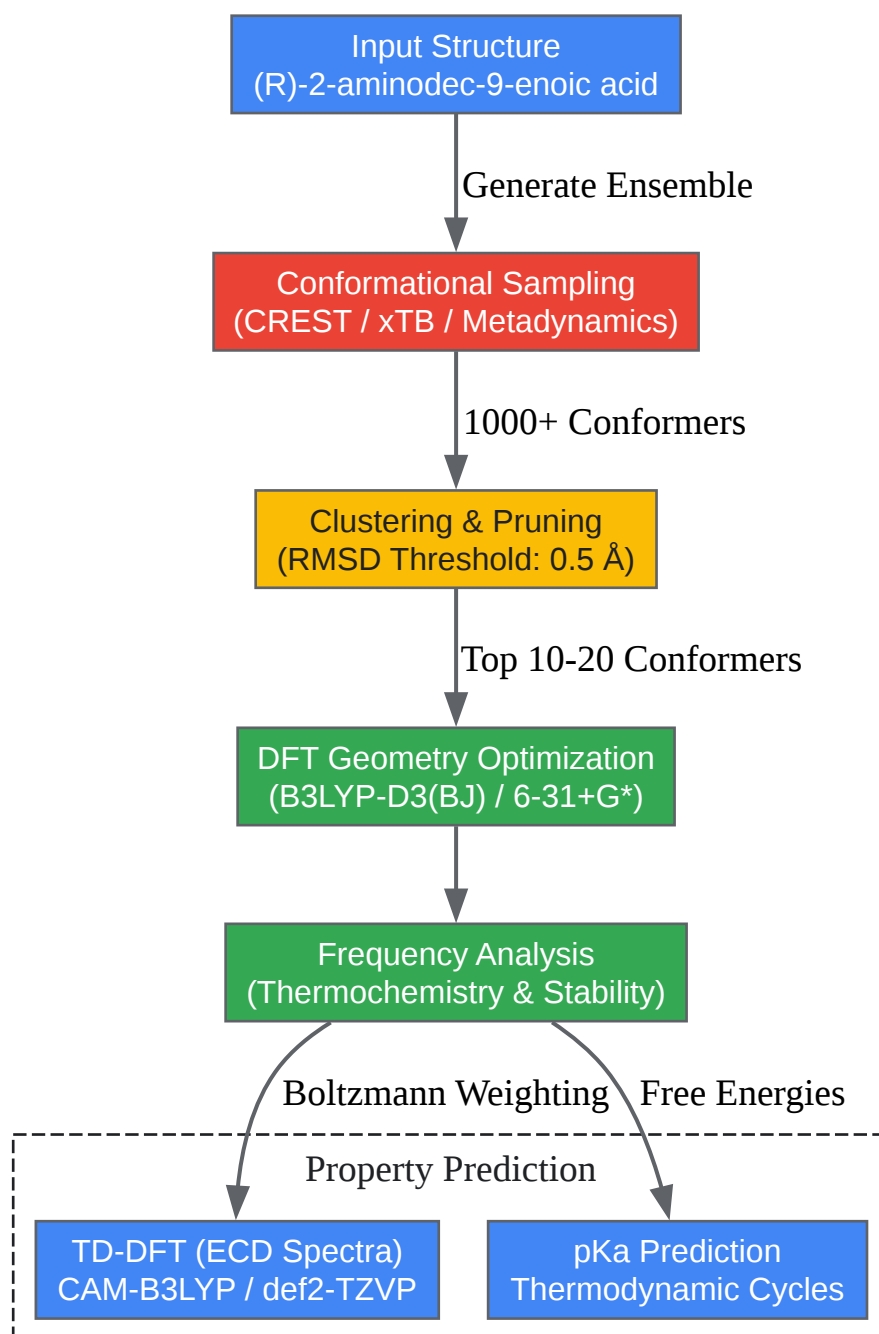
- Application: It serves as a precursor for Ring-Closing Metathesis (RCM), forming macrocyclic "staples" that lock peptides into bioactive conformations.

Key Computational Challenges

Feature	Computational Consequence	Recommended Strategy
Long Alkyl Chain	High degrees of freedom; multiple local minima.	Molecular Dynamics (MD) or Metadynamics sampling.
Terminal Alkene	Solvent-exposed; reactive center for metathesis.	Dispersion-corrected DFT (B97X-D, M06-2X).
Zwitterionic Nature	Strong electrostatic interactions in solution.	Implicit solvation (SMD) + Explicit water bridges.

Computational Workflow Architecture

The following diagram illustrates the mandatory pipeline for ensuring statistical relevance in your calculations.



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Figure 1: Hierarchical computational workflow ensuring conformational diversity is accounted for before high-level property calculation.

Phase 1: Conformational Ensemble Generation

Objective: To identify the global minimum and low-lying local minima, preventing "garbage-in, garbage-out" results derived from a single arbitrary geometry.

Protocol

- Tool Selection: Use CREST (Conformer-Rotamer Ensemble Sampling Tool) coupled with the GFN2-xTB semi-empirical tight-binding method. This offers a balance of speed and accuracy superior to standard force fields (MMFF94).
- Execution:
 - Run iterative metadynamics (MTD) simulations.
 - Apply an energy window of

to retain relevant conformers.
 - Pruning: Cluster structures based on Root Mean Square Deviation (RMSD) of heavy atoms. A cutoff of

is recommended to remove redundant geometries.
- Output: You should expect 50–200 unique conformers. Select the lowest energy cluster representatives (within

of the global minimum) for DFT refinement.



Expert Insight: The long side chain will likely fold back toward the ammonium group in the gas phase due to cation-

or hydrogen bonding interactions. Ensure you use an implicit solvent model (e.g., GBSA for water) during sampling to mimic the biological environment.

Phase 2: Electronic Structure & Geometry Optimization

Objective: To obtain accurate geometries and thermodynamic corrections.

Protocol

- Functional Selection:
 - Optimization: B3LYP-D3(BJ) or B97X-D. The "-D3(BJ)" or "-D" dispersion correction is mandatory to correctly model the attractive forces between the alkyl chain and the backbone.
 - Basis Set: 6-31+G(d,p) or def2-SVP. Diffuse functions (+) are essential for the carboxylate anion if modeling the zwitterion.
- Solvation Model: Use the SMD (Solvation Model based on Density) variant of the PCM. It provides better free energy of solvation () estimates than standard PCM.
- Validation: Perform frequency calculations.
 - Ensure zero imaginary frequencies (ground state).
 - Extract Enthalpy () and Gibbs Free Energy ().

Phase 3: Property Prediction

A. Electronic Circular Dichroism (ECD)

To verify the (R)-stereochemistry or detect racemization during synthesis, compare experimental CD spectra with calculated ones.

- Method: Time-Dependent DFT (TD-DFT).

- Functional: CAM-B3LYP or M06-2X (Range-separated functionals prevent charge-transfer errors common in standard B3LYP).
- Basis Set: def2-TZVP (Triple-zeta quality is required for accurate excited states).
- Averaging: Calculate the spectrum for each low-energy conformer found in Phase 1. Average the spectra based on Boltzmann weighting at 298 K.

B. pKa Prediction (Thermodynamic Cycle)

Direct calculation of pKa is error-prone.^[1] Use the thermodynamic cycle method combining gas-phase basicity and solvation free energies.^[1]

Equation:

Where

is the free energy change of the deprotonation reaction in solution.

Recommended Protocol (Isodesmic Scheme): Instead of calculating absolute pKa, calculate the

relative to a reference amino acid (e.g., Alanine) whose pKa is known experimentally.

This cancels out systematic errors in the solvation of the proton.

Phase 4: Reactivity Context (Peptide Stapling)

If modeling this amino acid within a peptide stapling context (e.g., reaction with a Grubbs catalyst), the pre-organization of the alkene is the key metric.

Metric: Measure the "Attack Distance" and "Dihedral Angle" in the lowest energy conformers.

- Reaction Feasibility: For efficient RCM, the two reacting alkenes (from residues
and
or
) must be able to approach within

without high steric strain.

References

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